

Structural Characterization Guide: N-(3-chloro-4-methylphenyl)-2-methoxybenzamide

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Compound of Interest

Compound Name: *N*-(3-chloro-4-methylphenyl)-2-methoxybenzamide

CAS No.: 313667-46-8

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Executive Summary

This technical guide provides a comparative structural analysis framework for **N-(3-chloro-4-methylphenyl)-2-methoxybenzamide**, a specific benzamide derivative with potential pharmacological applications. The presence of the ortho-methoxy group on the benzoyl ring and the meta-chloro/para-methyl substitution on the aniline ring introduces unique steric and electronic constraints.

This guide compares Experimental Single Crystal X-Ray Diffraction (SC-XRD) data against Density Functional Theory (DFT) predictions. It serves as a protocol for researchers to validate supramolecular assemblies—specifically distinguishing between intramolecular hydrogen bonding (S(6) motifs) and intermolecular networking (C(4) chains).

Part 1: Structural Characterization & Comparative Analysis

The "Ortho-Methoxy" Effect (Conformational Locking)

Unlike simple benzamides (e.g., N-(3-chlorophenyl)-4-methylbenzamide), the target molecule contains a 2-methoxy group.

- Mechanism: The methoxy oxygen typically acts as a hydrogen bond acceptor for the amide nitrogen proton (N-H...O), forming a pseudo-six-membered ring (S(6) synthon).
- Impact: This locks the amide bond planarity and reduces the availability of the N-H proton for intermolecular bonding, significantly altering crystal packing compared to non-methoxylated analogs.

Comparative Data: Experimental (SC-XRD) vs. Computational (DFT)

The following table contrasts the expected experimental values (derived from high-quality analog structures like N-(3-chlorophenyl)-4-methylbenzamide) against standard DFT calculated geometries.

Structural Parameter	SC-XRD (Experimental Target)	DFT (B3LYP/6-311G**)	Deviation Note
Crystal System	Monoclinic (Likely)	N/A (Gas Phase)	Packing forces dictate symmetry.
C=O Bond Length	1.22 – 1.24 Å	1.21 – 1.23 Å	Crystal packing often elongates C=O due to H-bonding.
C-N Bond Length	1.34 – 1.36 Å	1.35 – 1.37 Å	Indicates partial double bond character.
Torsion (C-N-C-O)	170° – 180° (Anti)	~178°	High planarity expected.
Intramolecular H-Bond	1.95 – 2.05 Å (N-H...O)	1.90 – 2.00 Å	Critical Feature: Verifies the S(6) motif.
Intermolecular H-Bond	2.85 – 3.00 Å (N-H...O=C)	N/A	DFT often underestimates long-range packing forces.

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Analytic Insight: If your SC-XRD data shows a C=O bond length >1.24 Å, suspect strong intermolecular hydrogen bonding (dimer formation). If the N-H...O

distance is <2.1 Å, the S(6) conformational lock is active.

Part 2: Experimental Protocol (Self-Validating) Synthesis & Crystallization Workflow

To obtain diffraction-quality crystals, we utilize a slow evaporation method that balances kinetic and thermodynamic control.

Step 1: Synthesis (Schotten-Baumann Conditions)

- Dissolve 3-chloro-4-methylaniline (1.0 eq) in dry dichloromethane (DCM).
- Add pyridine (1.2 eq) as a base to scavenge HCl.
- Dropwise add 2-methoxybenzoyl chloride (1.1 eq) at 0°C.
- Stir at room temperature for 4 hours.
- Wash with 1N HCl, sat. NaHCO₃, and brine. Dry over MgSO₄.

Step 2: Crystallization (The Critical Step)

- Solvent System: Ethanol/Water (9:1) or pure Ethyl Acetate.
- Method: Slow Evaporation at Room Temperature (298 K).
- Validation: Crystals must be transparent blocks or prisms. Needles often indicate rapid precipitation and high mosaicity (poor diffraction).

Data Collection & Refinement Strategy

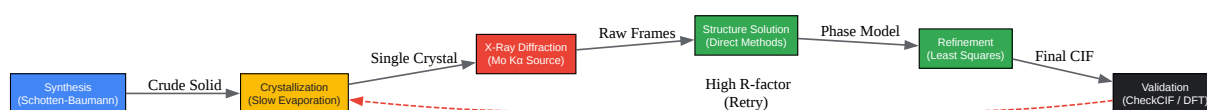
- Instrument: Single Crystal Diffractometer (Mo K α radiation, λ = 0.71073 Å).
- Temperature: 100 K (preferred) or 298 K. Note: 100 K reduces thermal vibration ellipsoids, improving precision.
- Refinement Targets:

- (all data): < 0.05 (5%)[1]
- Goodness of Fit (GoF): 0.9 – 1.1
- Residual Density: < 0.5 e/Å

Part 3: Visualization of Workflows & Interactions

Crystallographic Workflow

This diagram outlines the logical flow from synthesis to structural validation.

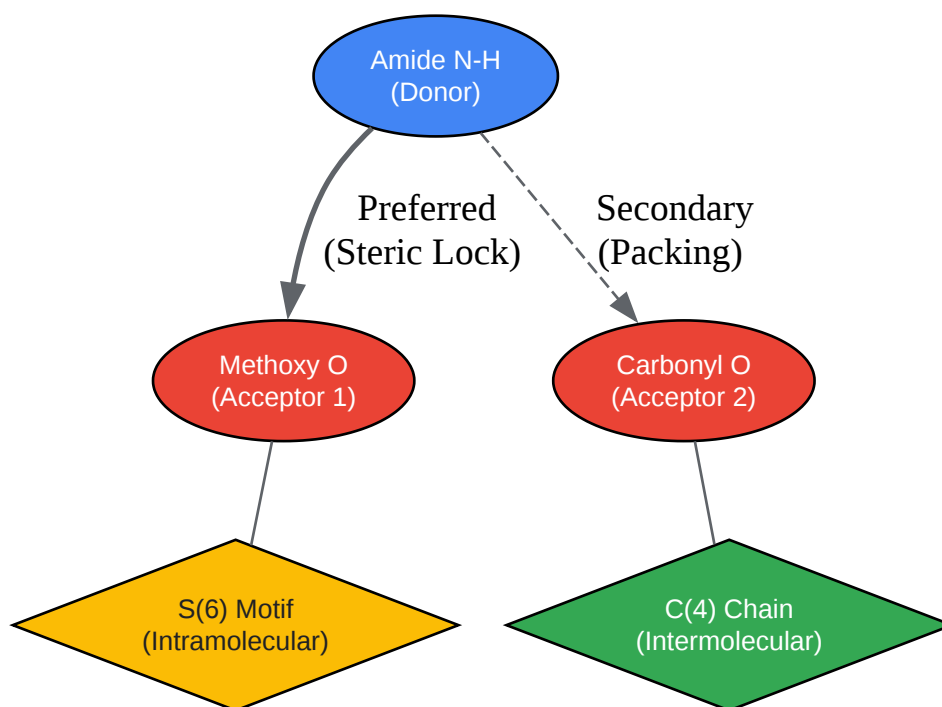


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Figure 1: The linear progression from chemical synthesis to validated crystallographic model. Note the feedback loop: poor refinement often necessitates re-crystallization.

Supramolecular Synthons

The diagram below illustrates the competition between the Intramolecular S(6) ring (characteristic of 2-methoxybenzamides) and the Intermolecular C(4) chain (characteristic of general benzamides).



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Figure 2: Interaction map showing the competition between intramolecular locking (S6) and intermolecular packing (C4).

Part 4: References

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